

ABS Formation Mechanism and Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ammonium bisulfate

CAS No.: 7803-63-6

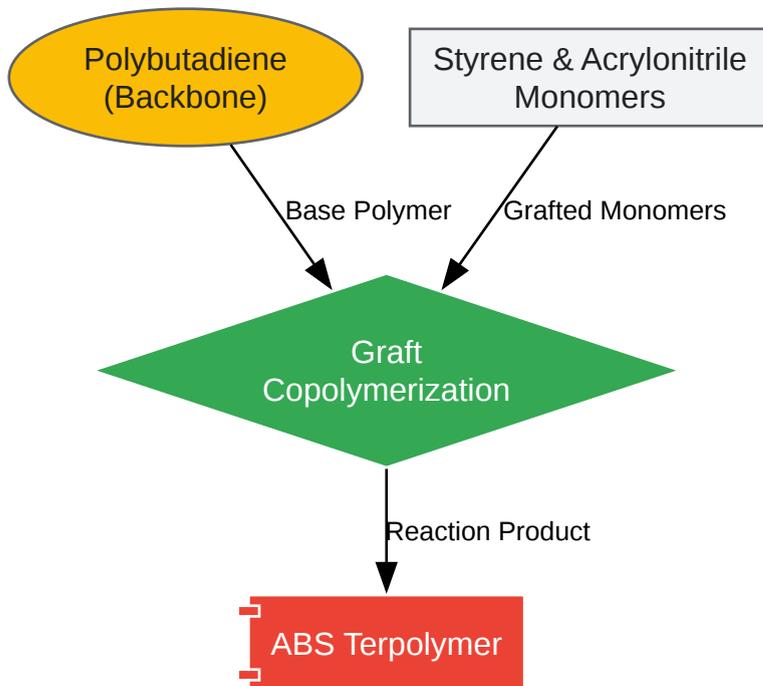
Cat. No.: S573663

Get Quote

ABS is a **thermoplastic terpolymer** known for its excellent toughness and impact resistance. Its properties stem from the synergistic combination of its three monomers [1] [2] [3].

- **Chemical Composition:** ABS is composed of [1] [3]:
 - **Acrylonitrile (15-35%):** Provides thermal stability, chemical resistance, hardness, and rigidity.
 - **Butadiene (5-30%):** A rubbery substance that offers high impact resistance and toughness at low temperatures.
 - **Styrene (40-60%):** Contributes rigidity, a glossy surface finish, and makes the plastic easy to process.
- **Polymerization Process:** ABS is typically produced through a **graft copolymerization** process. Styrene and acrylonitrile are polymerized in the presence of polybutadiene rubber. This results in a structure where shorter chains of styrene-acrylonitrile (SAN) are grafted onto a flexible polybutadiene backbone, creating a tough, two-phase system [1] [2].

The following diagram illustrates the graft copolymerization mechanism of ABS formation.



[Click to download full resolution via product page](#)

Diagram of the ABS graft copolymerization process where SAN monomers graft onto a polybutadiene backbone.

Technical Data and Performance of ABS

The properties of ABS can be fine-tuned by varying the ratio of its three monomers. Increasing the polybutadiene content enhances impact resistance but reduces heat resistance and rigidity [1].

The table below summarizes the key properties of ABS.

Property	Value / Description	Notes
Tensile Strength	43 MPa / 4,100 - 5,800 psi [1] [3]	Higher than many common plastics like PP and PE [3].
Impact Resistance (Notched Izod)	0.203 kJ/m (~200 J/m) [1] [3]	"High" compared to PS and PE; can be amplified [2].

Property	Value / Description	Notes
Glass Transition Temp (T_g)	~105 °C [1] [2]	Determines upper use temperature; material softens above this point.
Operating Temperature	-20 °C to 80 °C [1] [3]	Properties remain stable within this range.
Melting Point	190 °C - 220 °C [2]	Amorphous polymer, so it has no true melting point but a softening range.
Chemical Resistance	Excellent to alkalis, dilute acids, good to concentrated acids. Poor to esters, ketones, aromatic hydrocarbons [1].	Soluble in acetone, chloroform [1].

Applications and Processing of ABS

ABS's balanced properties make it suitable for a wide array of applications [1] [3]:

- **Automotive Industry:** Dashboards, trim components, bumper bars.
- **Consumer Goods & Electronics:** TV housings, computer keyboard keycaps, vacuum cleaners.
- **Toys:** LEGO bricks are a famous example.
- **3D Printing:** A common filament due to its strength, stability, and ease of post-processing (sanding, painting).

The primary manufacturing methods for ABS are **injection molding** and **extrusion**. For precision parts, it can also be easily machined. Parts can be joined by welding with heat or using solvents [1].

Flue Gas CO2 Capture Techniques

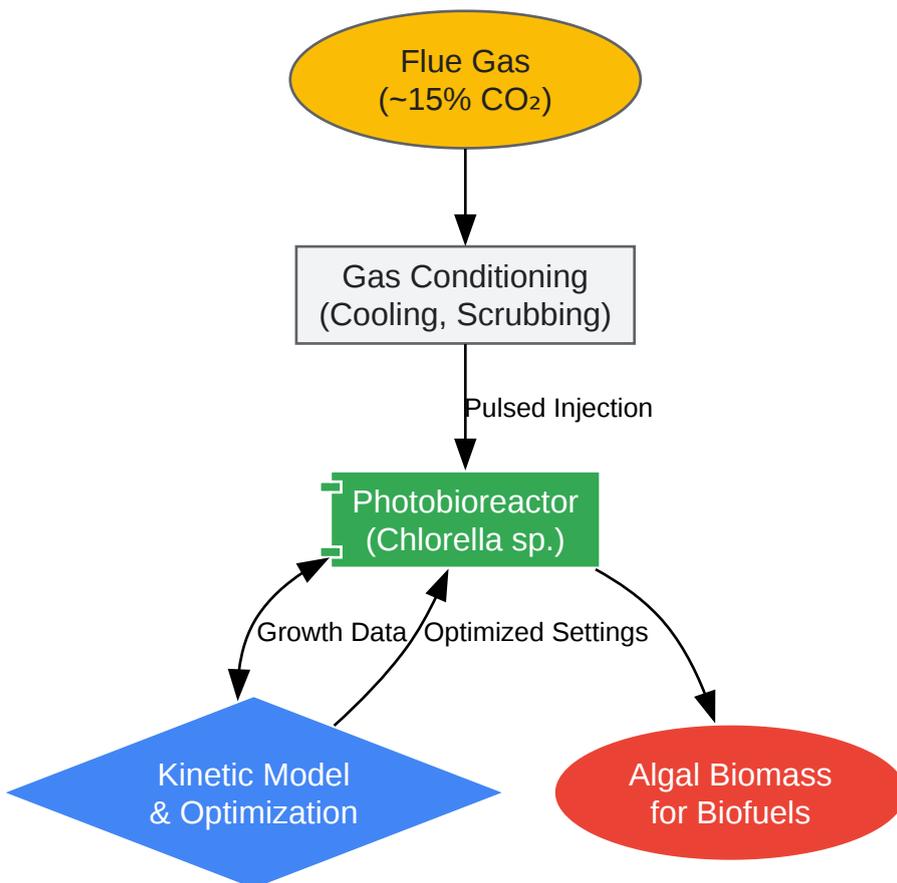
While unrelated to ABS plastic, flue gas treatment is a critical field for reducing carbon emissions. The search results highlight several technical approaches:

- **Absorption-Based Capture:** This is a prominent method. One study used an aqueous solution of **Methyldiethanolamine (MDEA)** and **Triethylenetetramine (TETA)** in a **Rotating Packed Bed**

(RPB) to absorb CO₂ from a simulated flue gas containing 15% CO₂. The RPB was found to be more efficient than a traditional packed tower [4].

- **Biological Capture:** Another protocol demonstrated using **microalgae (Chlorella sp.)** in photobioreactors to consume CO₂ from flue gas, converting it into biomass for biofuels. A key finding was that pulsed, rather than continuous, injection of flue gas significantly improved algal growth by preventing CO₂ inhibition [5].
- **Utilization:** Beyond capture, there is a focus on transforming captured CO₂ into valuable chemicals like **formic acid, methyl formate, and organic carbonates**, making the process more economically viable [6].

The workflow for the microalgae-based CO₂ capture method is shown below.



[Click to download full resolution via product page](#)

Experimental workflow for microalgae-based CO₂ capture from flue gas using pulsed injection and model optimization.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Acrylonitrile butadiene styrene - Wikipedia [en.wikipedia.org]
2. Acrylnitril Butadien Styrol ABS Linseis [linseis.com]
3. What Material is ABS : Understanding Acrylonitrile Butadiene Styrene... [pom-material.com]
4. Study on Efficient Absorption of Carbon... | SpringerLink Experimental [link.springer.com]
5. Video: Optimize Flue Settings to Promote Microalgae Growth in... Gas [jove.com]
6. Perspectives of removing carbon dioxide from flue ... [scientific-publications.net]

To cite this document: Smolecule. [ABS Formation Mechanism and Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573663#abs-formation-mechanism-flue-gas>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com